

# Application Note: Solid-Phase Extraction Protocol for Prohexadione from Soil Samples

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## Compound of Interest

Compound Name: *Prohexadione*

Cat. No.: *B163171*

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## Introduction

**Prohexadione**-calcium is a plant growth regulator used to control vegetative growth in various agricultural crops.[1] Its presence and persistence in soil are of environmental interest, necessitating reliable analytical methods for its quantification. Solid-phase extraction (SPE) is a widely used technique for the cleanup and concentration of analytes from complex matrices like soil.[2][3] This application note details a robust protocol for the extraction and cleanup of **prohexadione** from soil samples using Strong Anion Exchange (SAX) SPE cartridges, preparing the sample for subsequent analysis by High-Performance Liquid Chromatography (HPLC).[4][5]

This method is designed for researchers and scientists in environmental chemistry and drug development to accurately determine the residues of **prohexadione** in soil. The protocol has been validated with a limit of quantitation of 0.01 ppm for **prohexadione**.

## Experimental Protocol

This protocol is adapted from BASF Analytical Method No. D9607, which has been validated for the analysis of **prohexadione** in soil.

### 1. Materials and Reagents

- **Prohexadione**-calcium analytical standard

- Ammonium bicarbonate (0.1 N)
- Concentrated Sulfuric Acid
- Methanol, HPLC grade
- Deionized water
- Strong Anion Exchange (SAX) SPE cartridges
- Centrifuge and centrifuge bottles (200 mL)
- Orbital shaker with a water bath
- pH meter
- Vacuum manifold for SPE

## 2. Sample Preparation and Extraction

- Weigh 20.0 g of soil into a 200 mL centrifuge bottle.
- Add 50.0 mL of 0.1 N ammonium bicarbonate to the soil sample. A mild base is necessary for the complete extraction of **prohexadione**-Ca and its metabolites from the soil.
- Shake the mixture for 30 minutes in a water bath at 50°C using an orbital shaker at 200-300 RPM.
- Centrifuge the sample for 10 minutes at approximately 3000 RPM and decant the supernatant into a collection flask.
- Add another 50.0 mL of 0.1 N ammonium bicarbonate to the soil pellet and repeat the shaking and centrifugation steps.
- Combine the supernatants from both extractions.

## 3. Solid-Phase Extraction (SPE) Cleanup

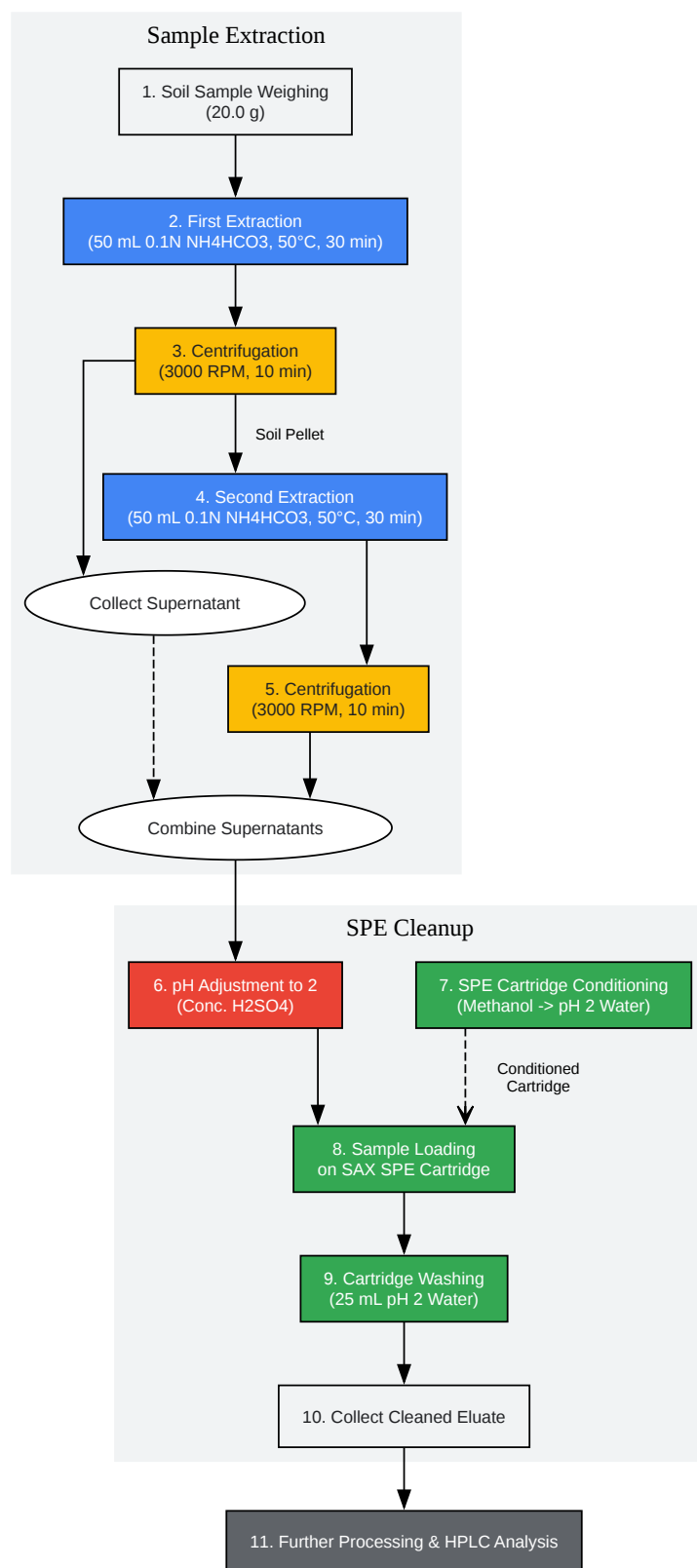
- **Sample pH Adjustment:** Adjust the pH of the combined supernatant to 2 using a pH meter and concentrated sulfuric acid. At this pH, **prohexadione**-calcium converts to its free acid form.
- **SPE Cartridge Conditioning:**
  - Condition a 1.0 g SAX SPE cartridge by passing 10 mL of methanol through it.
  - Follow with 25 mL of pH 2 deionized water. Do not allow the cartridge to go dry.
- **Sample Loading:** Load the acidified sample extract onto the conditioned SAX SPE cartridge. Apply a vacuum to achieve a flow rate that allows for complete elution within 45 minutes. Collect the eluate.
- **Washing:** Wash the cartridge with an additional 25 mL of pH 2 water and combine the washing with the collected eluate.
- The collected eluate is now ready for further processing, such as liquid-liquid extraction with ethyl acetate, prior to HPLC analysis. It is important to not let the samples sit in acidic conditions for an extended period, as the analytes may decompose.

## Data Presentation

The following table summarizes the quantitative performance data for the described method.

Analyte	Limit of Quantitation (LOQ)	Limit of Detection (LOD)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Prohexadione-Calcium	0.01 ppm	0.005 ppm	85.7	14.8
Prohexadione (free acid)	0.01 ppm	0.005 ppm	90.1	14.2

## Experimental Workflow Diagram



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- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction Protocol for Prohexadione from Soil Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163171#protocol-for-solid-phase-extraction-of-prohexadione-from-soil-samples]

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